

Comparative Technical Guide: 6-Nonadecynoic Acid vs. Conventional Antifungals

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Compound of Interest

Compound Name: 6-Nonadecynoic acid

CAS No.: 600175-30-2

Cat. No.: B1244884

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Executive Summary

6-Nonadecynoic acid (6-NDA) is a naturally occurring 19-carbon acetylenic fatty acid (C₁₉H₃₄O₂) primarily isolated from the roots of Rubiaceae species such as *Pentagonia gigantifolia* and *Sommeria sabiceoides*. Unlike conventional azoles (e.g., Fluconazole) that target sterol biosynthesis, 6-NDA functions via a distinct mechanism: the disruption of fatty acid homeostasis and inhibition of sphingolipid biosynthesis.

This guide analyzes 6-NDA's efficacy, safety profile, and mechanism of action (MoA) relative to standard-of-care agents, providing researchers with actionable data for antifungal drug development.

Mechanism of Action (MoA): A Comparative Analysis

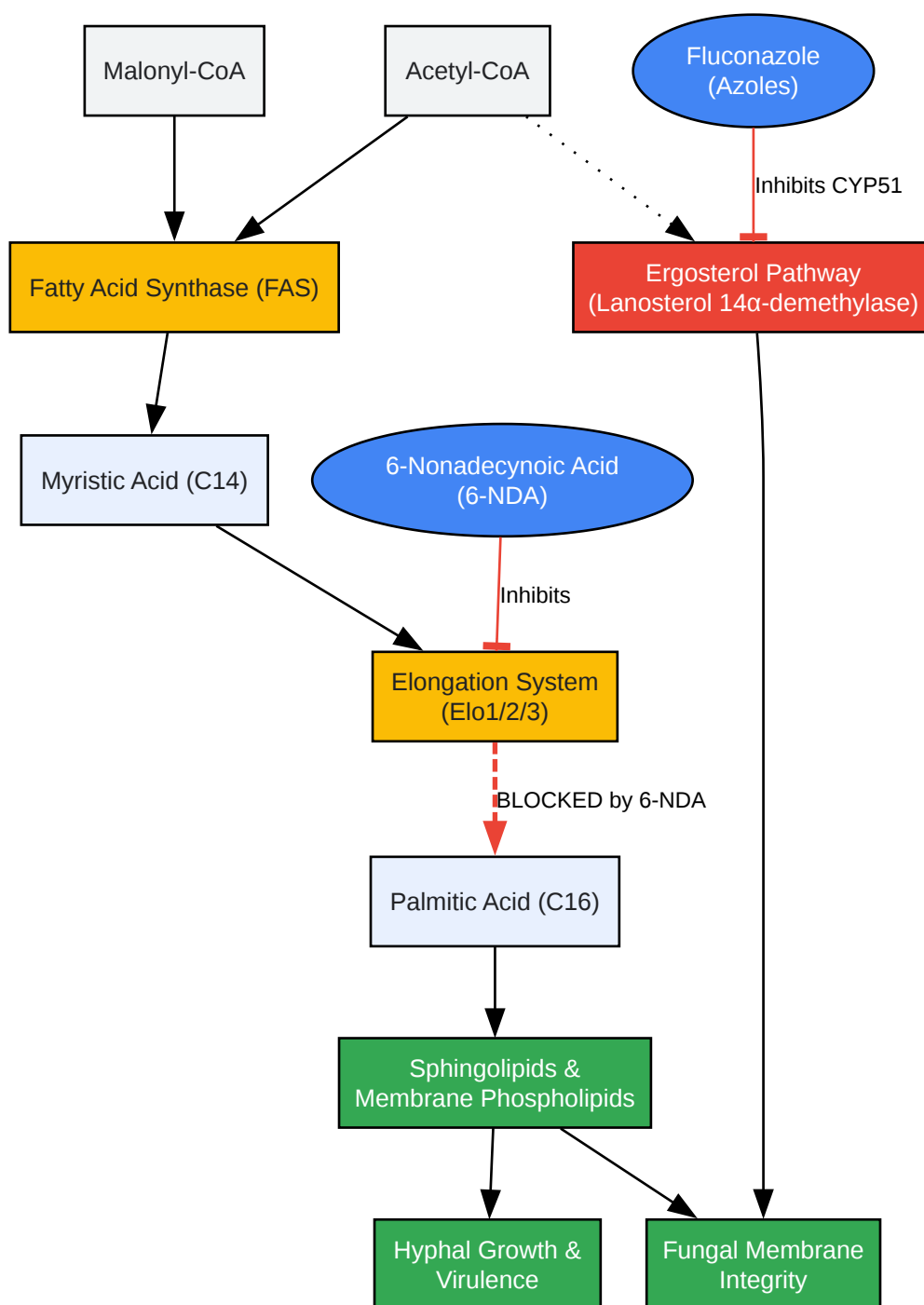
The Novel Pathway: Fatty Acid Elongation Inhibition

Standard antifungals typically target the cell membrane directly (Polyenes) or the ergosterol biosynthetic pathway (Azoles). 6-NDA diverges by targeting the fatty acid elongation system.

- Target: 6-NDA inhibits the elongation of fatty acids beyond 14 carbons (Myristic acid).
- Effect: This blockade prevents the synthesis of Palmitic acid (C16) and Stearic acid (C18), which are critical precursors for sphingolipids and membrane phospholipids.
- Result: The fungal cell suffers from membrane instability, failure in hyphal formation, and eventual cell death due to "fatty acid stress."

Mechanism Visualization

The following diagram contrasts the MoA of 6-NDA with Fluconazole.



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Caption: 6-NDA inhibits fatty acid elongation at the C14->C16 step, distinct from the azole inhibition of ergosterol synthesis.

Performance Metrics: 6-NDA vs. Standard Agents

The following data summarizes Minimum Inhibitory Concentration (MIC) values derived from broth microdilution assays. Note the strain-specific efficacy of 6-NDA, particularly its high potency against *Cryptococcus neoformans*.

Table 1: Comparative MIC Profile (µg/mL)

Pathogen	6-Nonadecynoic Acid	Fluconazole	Amphotericin B	Notes
Candida albicans (Sensitive)	0.52 - 50.0*	0.25 - 1.0	0.25 - 1.0	Efficacy varies significantly by strain and media (SDB vs RPMI).
Candida albicans (Resistant)	0.52 - 3.0	> 64.0	0.5 - 1.0	Key Advantage: 6-NDA retains activity against azole-resistant strains.
Cryptococcus neoformans	< 1.3 (< 4.3 µM)	4.0 - 8.0	0.25 - 0.5	6-NDA demonstrates superior potency vs. Fluconazole.
Aspergillus fumigatus	3.0 - 6.0	> 64.0	0.5 - 2.0	Moderate activity where Fluconazole often fails.
Trichophyton mentagrophytes	1.5 - 3.0	4.0 - 16.0	0.1 - 0.5	Strong activity against dermatophytes.

Data Interpretation:

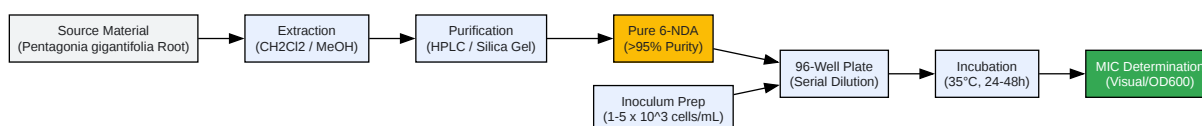
- Resistance Breaking: 6-NDA is effective against *C. albicans* strains that are resistant to Fluconazole, validating its potential as a salvage therapy or combination agent.

- Spectrum: While Fluconazole is often ineffective against molds like *Aspergillus*, 6-NDA shows moderate broad-spectrum activity.
- Potency: Against *C. neoformans*, 6-NDA exhibits lower MIC values (higher potency) than Fluconazole.

Experimental Protocol: Validation Workflow

To replicate the antifungal assessment of 6-NDA, use the following standardized Broth Microdilution protocol (CLSI M27-A3 adapted).

Workflow Diagram



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Caption: Isolation and testing workflow for **6-Nonadecynoic Acid** from plant sources.

Step-by-Step Protocol

- Compound Preparation: Dissolve purified 6-NDA in DMSO to create a stock solution (e.g., 10 mg/mL). Ensure final DMSO concentration in assay does not exceed 1% to avoid solvent toxicity.
- Media Selection: Use RPMI 1640 buffered with MOPS (pH 7.0) for standard comparisons. Note: Some studies utilize Sabouraud Dextrose Broth (SDB), which may yield different MICs due to lipid content interfering with fatty acid inhibitors.
- Inoculum: Adjust fungal suspension to

to

cells/mL.

- Assay:
 - Dispense 100 μ L of media into 96-well plates.
 - Perform serial 2-fold dilutions of 6-NDA (Range: 64 μ g/mL to 0.125 μ g/mL).
 - Add 100 μ L of inoculum to each well.
 - Include Growth Control (Media + Fungi + DMSO) and Sterility Control (Media only).
- Readout: Incubate at 35°C. Record MIC as the lowest concentration inhibiting 80% of growth (IC80) compared to control at 24h (Candida) or 48-72h (Cryptococcus/Aspergillus).

Safety & Selectivity Profile

A critical barrier for new antifungals is mammalian toxicity. 6-NDA demonstrates a favorable therapeutic index.^[1]

- Mammalian Cytotoxicity: In vitro assays using Vero (monkey kidney) and other mammalian cell lines show no significant cytotoxicity at concentrations up to 32 μ M (~9.5 μ g/mL).
- In Vivo Tolerability: Murine models indicate that intraperitoneal administration of 6-NDA (and related acetylenic acids) at 34 μ mol/kg produces no obvious toxic effects.^[2]
- Selectivity Index (SI):
 - For *C. neoformans* (MIC < 4.3 μ M), the SI is > 7.4.
 - This suggests 6-NDA selectively targets fungal fatty acid synthases/elongases which differ structurally or functionally from their mammalian counterparts.

References

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